Technical Monograph: (Z)-Oct-4-enedioic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Oct-4-enedioic acid*
Cat. No.:	*B8757065*

Get Quote

CAS: 38561-68-1 | Formula: $C_8H_{12}O_4$ | M.W.: 172.18 g/mol [1]

Executive Summary

(Z)-**Oct-4-enedioic acid** (also known as cis-4-octenedioic acid) is a symmetric, unsaturated dicarboxylic acid of significant utility in both metabolic pathology and medicinal chemistry.[1] Unlike its saturated analog (suberic acid), the presence of the cis-alkene moiety at the C4 position imparts unique conformational rigidity and reactivity.

In biological systems, it serves as a critical biomarker for Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency, accumulating when mitochondrial

-oxidation is impaired. In drug development, it functions as a flexible yet constrained linker in the synthesis of dimeric Hsp90 inhibitors (e.g., coumermycin A1 analogs), facilitating bivalent binding modes that enhance potency against oncogenic targets.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Structural Characterization

The molecule consists of an eight-carbon chain terminated by carboxylic acid groups, with a cis (Z) double bond at the center. This symmetry allows for simplified NMR spectra but requires

© 2026 BenchChem. All rights reserved.

precise synthetic control to avoid isomerization to the thermodynamically more stable trans (E) isomer.

Property	Value	Note
IUPAC Name	(Z)-oct-4-enedioic acid	
Synonyms	cis-4-Octenedioic acid; (Z)-4-Octene-1,8-dioic acid	
SMILES	OC(=O)CC/C=C\CCC(=O)O	
InChI Key	LQVYKEXVMZXOAH-UPHRSURJSA-N	
Appearance	White to pale yellow solid	
Melting Point	96–98 °C	Consistent with high purity (>95%)
pKa (Predicted)	4.27 ± 0.10	Typical for aliphatic dicarboxylic acids
Solubility	DMSO, Methanol, Ethanol	Sparingly soluble in water; soluble in alkaline buffers

Spectroscopic Signature (^{1}H NMR)

Solvent: D_2O or $CDCl_3$

- 5.44 ppm (t, 2H): Vinylic protons (-CH=CH-). The triplet splitting arises from coupling with adjacent methylene groups.
- 2.30–2.35 ppm (m, 8H): Overlapping signals for the

  -methylene (-CH_2-COOH) and allylic methylene (-CH_2-CH=) protons.[2] In high-field NMR, these may resolve into distinct multiplets.

Biological Significance: The MCAD Biomarker

(Z)-**oct-4-enedioic acid** is not a standard product of healthy fatty acid oxidation; rather, it is a hallmark of metabolic "traffic jams."

© 2026 BenchChem. All rights reserved.

Metabolic Origin

Under normal conditions, medium-chain fatty acids are degraded in the mitochondria via

-oxidation. In patients with MCAD Deficiency, this pathway is blocked. The body compensates by activating microsomal

-oxidation, converting fatty acids into dicarboxylic acids (DCAs), which are then shortened by peroxisomal

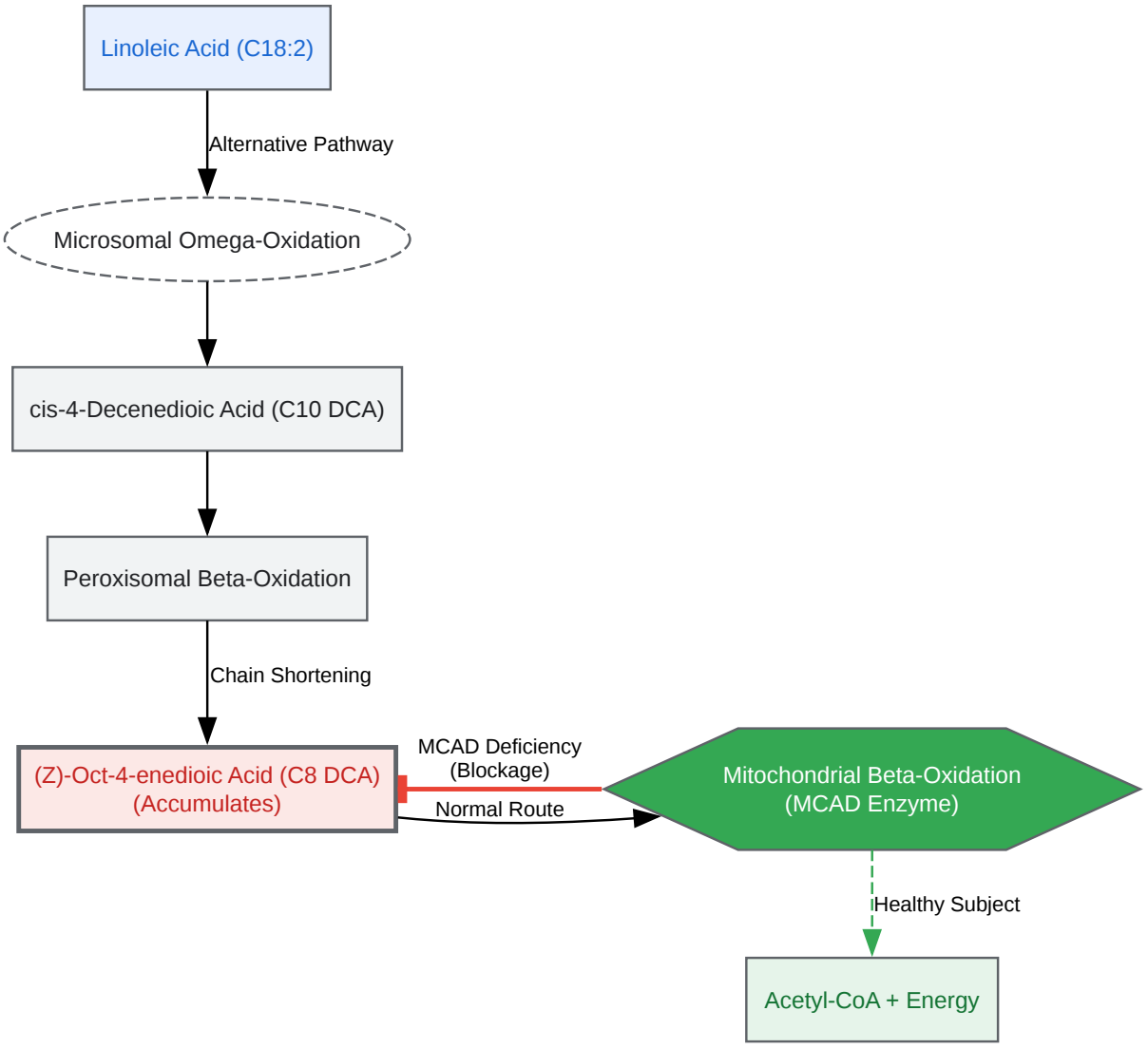
-oxidation.

- Precursor: Linoleic acid (C18:2) or Oleic acid (C18:1).
- Blockage: The presence of the cis-4 double bond inhibits further peroxisomal processing when MCAD is absent, leading to the accumulation and urinary excretion of (Z)-**oct-4-enedioic acid**.

Pathway Visualization

The following diagram illustrates the deviation from normal metabolism that generates this specific metabolite.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Pathological accumulation of (Z)-**oct-4-enedioic acid** via omega-oxidation compensation in MCAD deficiency.

Synthesis Protocol: Selective Oxidative Cleavage

Objective: Synthesize (Z)-**oct-4-enedioic acid** from 1,5-cyclooctadiene (1,5-COD). Challenge: Direct oxidation of 1,5-COD typically cleaves both double bonds to yield succinic acid. The protocol below utilizes a controlled oxidative cleavage via a diol intermediate to preserve the C8 chain length and the cis geometry.

© 2026 BenchChem. All rights reserved.

Reaction Scheme

- Partial Epoxidation: 1,5-COD

  1,2-Epoxy-5-cyclooctene.

- Hydrolysis: Epoxide

  cis-Cyclooct-5-ene-1,2-diol.

- Oxidative Cleavage: Diol

  (Z)-**Oct-4-enedioic acid**.

Step-by-Step Methodology

Phase A: Mono-Epoxidation

- Reagents: 1,5-Cyclooctadiene (1.0 eq), m-CPBA (1.0 eq), CH_2Cl_2 (DCM).
- Procedure:
  - Dissolve 1,5-COD in DCM at 0°C.
  - Add m-CPBA portion-wise over 1 hour to favor mono-epoxidation.
  - Stir at room temperature for 4 hours.
  - Workup: Wash with saturated $NaHCO_3$ (to remove m-chlorobenzoic acid) and brine. Dry over $MgSO_4$ and concentrate.
  - Purification: Silica gel chromatography (Hexane/EtOAc) to isolate the mono-epoxide.

Phase B: Hydrolysis to Diol

- Reagents: Mono-epoxide, 5% H_2SO_4 (aq), THF.
- Procedure:
  - Dissolve epoxide in THF/Water. Add catalytic H_2SO_4.

© 2026 BenchChem. All rights reserved.

- Heat to 60°C for 2 hours.
- Workup: Neutralize with NaOH, extract with EtOAc. The product is cis-cyclooct-5-ene-1,2-diol.

Phase C: Oxidative Cleavage (The Key Step)

Note: Sodium Periodate ($NaIO_4$) with catalytic Ruthenium or Permanganate is common, but a milder $NaIO_4$ cleavage of the diol is preferred to prevent over-oxidation of the remaining double bond.

- Reagents:cis-Cyclooct-5-ene-1,2-diol (1.0 eq), $NaIO_4$ (1.5 eq), catalytic $KMnO_4$ (0.05 eq), Acetone/Water (1:1).
- Procedure:
  - Dissolve the diol in Acetone/Water.
  - Add $NaIO_4$ and catalytic $KMnO_4$ at 0°C. The solution will turn purple then brown (MnO_2 precipitate).
  - Stir for 3 hours. The periodate cleaves the vicinal diol into the dialdehyde, which $KMnO_4$ oxidizes in situ to the diacid.
  - Quench: Add sodium bisulfite to consume excess oxidant.
  - Isolation: Acidify to pH 2 with HCl. Extract with EtOAc.
  - Crystallization: Recrystallize from minimal hot water or benzene/acetone to yield pure (Z)-**oct-4-enedioic acid**.

Applications in Drug Development

Hsp90 Inhibitor Linker

Heat Shock Protein 90 (Hsp90) is a chaperone protein that stabilizes oncogenic proteins. Inhibitors like Coumermycin A1 act as dimers.[3]

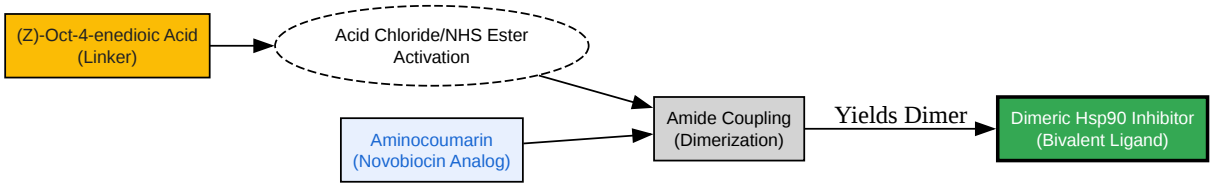
- Role of CAS 38561-68-1: It serves as the "B-ring" linker.

© 2026 BenchChem. All rights reserved.

- Mechanism: The dicarboxylic acid is coupled to the amino-coumarin pharmacophore. The cis-alkene provides a specific "kink" in the linker chain, optimizing the distance and orientation between the two binding domains, which is critical for high-affinity binding to the Hsp90 homodimer.

Synthesis Workflow for Linker Conjugation

The following DOT diagram illustrates the conjugation logic used in medicinal chemistry.



Click to download full resolution via product page

Caption: Utilization of (Z)-**oct-4-enedioic acid** as a bivalent linker in Hsp90 inhibitor synthesis.

References

- Jin, S. J., & Tserng, K. Y. (1990). Metabolic origins of urinary unsaturated dicarboxylic acids. Biochemistry, 29(37), 8540-8547.
- Tserng, K. Y., et al. (1990). Abnormal urinary excretion of unsaturated dicarboxylic acids in patients with medium-chain acyl-CoA dehydrogenase deficiency. Journal of Lipid Research, 31, 763-771.
- PubChem. (Z)-**oct-4-enedioic acid** (CID 11805205). National Library of Medicine.
- Burlison, J. A., et al. (2006). Novobiocin analogs: probes for the Hsp90 C-terminal binding site. Journal of the American Chemical Society.[4] (Contextual citation for coumermycin analogs).
- Organic Syntheses. Oxidative cleavage protocols for cyclic alkenes (General Reference for Section 4).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 38561-68-1: cis-4-Octenedioic acid | CymitQuimica [cymitquimica.com]
- 2. database of 1H proton NMR spectra SPECTROSCOPY INDEX nuclear magnetic resonance spectra analysis n+1 rule applied spectrum data diagrams interpretation of organic molecular structure organic compounds Doc Brown's advanced level organic chemistry revision notes for pre-university organic chemistry [docbrown.info]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. lac.dicp.ac.cn [lac.dicp.ac.cn]
- To cite this document: BenchChem. [Technical Monograph: (Z)-Oct-4-enedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8757065/docs#technical-monograph-z-oct-4-enedioic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.